

1-Ethynylpyrene stock solution preparation

DMSO storage

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Compound Focus: 1-Ethynylpyrene

CAS No.: 34993-56-1

Cat. No.: S515764

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Chemical Profile and Solution Preparation

1-Ethynylpyrene (CAS 34993-56-1) is an aryl acetylenic compound used as a cytochrome P450 inhibitor and a building block in material science [1] [2] [3]. The following table summarizes its core chemical properties and solution preparation data.

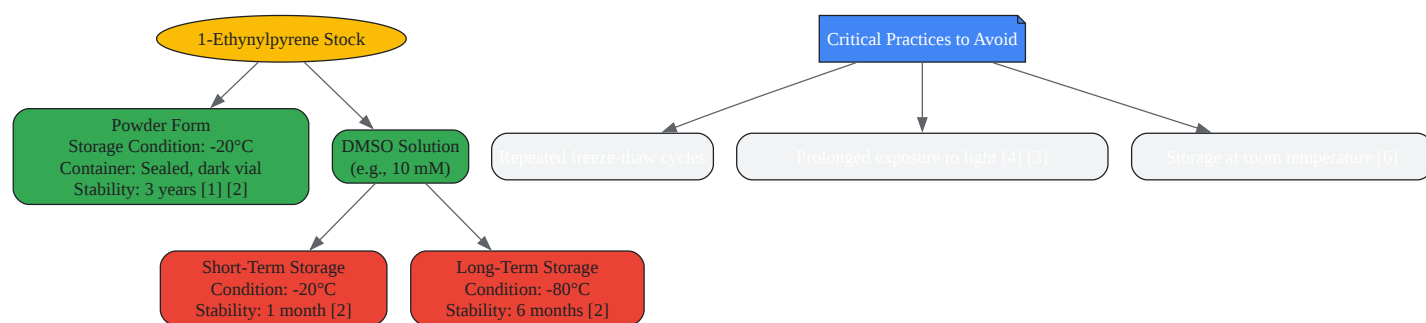
Table 1: Chemical Properties and Stock Preparation Data

Property & Preparation Detail	Value / Information
Molecular Formula	C ₁₈ H ₁₀ [1] [4] [5]
Molecular Weight	226.27 g/mol [1] [4] [5]
Appearance	Light yellow to dark grey solid/powder [4] [5] [3]
Melting Point	113 - 117 °C [5] [3]
Solubility in DMSO	~3.1 - 9.1 mg/mL (~13.5 - 40.2 mM) [1] [2]
Recommended Stock Concentration	10 mM [1] [2]

Property & Preparation Detail	Value / Information
Solution Appearance	Clear, may require sonication/warming to 60°C [2]

Storage and Stability Protocols

Proper storage is critical for maintaining the stability of **1-Ethynylpyrene** and its solutions. The following workflow outlines the key stages and conditions for handling both the powder and stock solutions.



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A key study on the stability of compounds in DMSO solutions supports these protocols, demonstrating that the probability of observing the intact compound decreases to **92% after 3 months** and **52% after 1 year** when stored at room temperature [6].

Key Experimental Applications & Protocols

1-Ethynylpyrene is primarily utilized in two research areas: as a potent enzyme inhibitor and as a fluorescent probe in material chemistry.

Cytochrome P450 (CYP) Inhibition Assay

1-Ethynylpyrene acts as a mechanism-based inhibitor for specific CYP enzymes [1] [2].

Table 2: Cytochrome P450 Inhibition Profile

Enzyme Target	IC ₅₀ Value
CYP1A1	0.18 μM [1] [2]
CYP1A2	0.32 μM [1] [2]
CYP2B1	0.04 μM [1] [2]

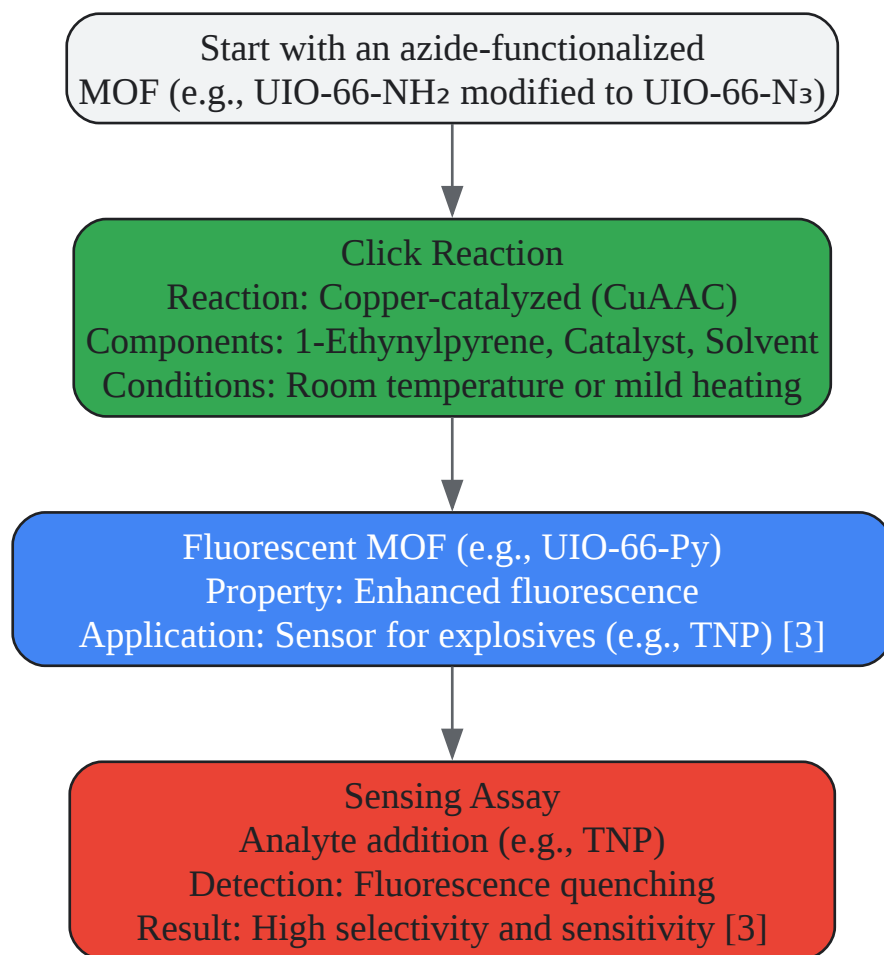
Typical In Vitro Inhibition Protocol:

- **Preparation:** Dilute the 10 mM DMSO stock solution in an appropriate aqueous buffer (e.g., phosphate buffer saline) to create working concentrations. Keep the final concentration of DMSO consistent and below 1% (v/v) in all assay wells to minimize solvent effects.
- **Incubation:** Mix the enzyme (e.g., human liver microsomes), the inhibitor (**1-Ethynylpyrene** at various concentrations), and a substrate probe in a suitable buffer.
- **Reaction & Analysis:** Start the reaction, often by adding NADPH. Terminate the reaction after a specific time and analyze metabolite formation using LC-MS/MS or HPLC to determine enzyme activity remaining.

Fluorescent Probe and "Click Chemistry" Reagent

1-Ethynylpyrene is widely used to create fluorescent materials and sensors. Its terminal alkyne group undergoes **copper-catalyzed azide-alkyne cycloaddition (CuAAC)**, a classic "click reaction," with molecules containing azide groups [2] [3].

General Workflow for Post-Synthetic Modification of MOFs: The diagram below illustrates a typical workflow for creating a fluorescent metal-organic framework (MOF) sensor using **1-Ethynylpyrene** [3].



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Critical Experimental Notes

- **Purity and Handling:** Always use high-purity compound (>98%) and characterize stock solutions periodically. Sonication and gentle warming to 60°C are recommended to achieve complete dissolution in DMSO [1] [2].
- **Solvent Compatibility:** The compound is also soluble in chloroform, dichloromethane, and toluene, but insoluble in water [4] [5].
- **Safety:** This product is for research use only and not for human consumption. Observe standard laboratory safety practices [1].

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